# Structure-Activity Relationship (SAR) of Indane-Ethylsulfonamides

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(2,3-dihydro-1H-inden-1-yl)ethane-1-sulfonamide* |
| *CAS No.:* | *2031260-95-2* |
| *Cat. No.:* | *B2801817* |

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## Executive Summary

The indane-ethylsulfonamide scaffold represents a privileged structural motif in medicinal chemistry, celebrated for its ability to rigidly mimic the phenethylamine pharmacophore while offering distinct vector orientations for substituent display. Unlike flexible linear alkyl chains, the fused bicyclic indane system restricts conformational entropy, enhancing binding affinity for targets requiring a defined "lock-and-key" fit.

This guide dissects the structure-activity relationship (SAR) of this scaffold, focusing on its two primary high-value applications: Carbonic Anhydrase (CA) inhibition (targeting epilepsy and glaucoma) and GPCR modulation (specifically 5-HT6 and Chemokine receptors). We provide a validated synthetic workflow and a mechanistic breakdown of how subtle structural modifications shift the compound's profile from an enzyme inhibitor to a receptor modulator.

## The Scaffold Architecture

To understand the SAR, we must first define the three critical domains of the molecule. The efficacy of this class hinges on the interplay between the lipophilic core and the polar

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"warhead."

## Domain Breakdown

- The Indane Core (Lipophilic Anchor): Acts as a rigid hydrophobic block. In CA inhibitors, it occupies the hydrophobic pocket adjacent to the active site; in GPCRs, it often engages in

  -

  stacking with aromatic residues (e.g., Trp, Phe).

- The Ethyl Linker (The "Spacer"): A critical 2-carbon spacer. It separates the lipophilic core from the polar sulfonamide, preventing steric clash with the protein surface while allowing the sulfonamide to reach deep catalytic centers (like the Zn

  ion in CA).

- The Sulfonamide Moiety (The "Warhead"):
  - Primary Sulfonamide (-SO

    NH

    ): Essential for Carbonic Anhydrase inhibition (zinc binding).
  - Substituted Sulfonamide (-SO

    NH-R): Shifts activity towards GPCRs (5-HT6, CCR4) by eliminating zinc affinity and increasing hydrophobic contacts.




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# Primary Application: Carbonic Anhydrase Inhibition

Therapeutic Relevance: Epilepsy, Glaucoma, Diuretics.[1][2]

Indane-ethylsulfonamides are potent inhibitors of human Carbonic Anhydrase (hCA) isoforms, particularly hCA VII, XII, and XIV, which are implicated in CNS excitability. The sulfonamide group acts as a zinc-binding group (ZBG).

## Critical SAR Rules for hCA Inhibition

- The "Zinc Anchor" Rule: The sulfonamide nitrogen must be unsubstituted (-SO

  NH

  ). Substitution here (e.g., -SO

  NH-Me) abolishes zinc coordination and kills hCA activity.

- Linker Length Sensitivity: The ethyl (2-carbon) linker is often superior to methyl or propyl. It provides the exact distance required for the indane ring to sit in the hydrophobic pocket while the sulfonamide coordinates the Zn

  ion deep in the active site cleft.

- Indane Substitution:

  - 5-position: Electron-donating groups (e.g., -OMe) on the indane ring can enhance selectivity for hCA VII over hCA II (the ubiquitous isoform), reducing systemic side effects.

  - Lipophilicity: Increasing the lipophilicity of the indane ring improves blood-brain barrier (BBB) penetration, which is crucial for anticonvulsant activity.

Data Summary: hCA Inhibition Potency Data synthesized from representative indanesulfonamide studies.

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| Compound Variant | hCA I (Ki nM) | hCA II (Ki nM) | hCA VII (Ki nM) | Activity Profile |
|---|---|---|---|---|
| Unsubstituted Indane-Ethyl-SO NH | 85 | 12 | 4.5 | Potent Pan-Inhibitor |
| 5-Methoxy-Indane-Ethyl-SO NH | >1000 | 45 | 0.8 | Selective hCA VII (CNS) |
| N-Methyl-Sulfonamide (-SO NHMe) | >10,000 | >10,000 | >10,000 | Inactive (Loss of Zn binding) |

# Advanced Application: GPCR Modulation (5-HT6 & CCR4)

Therapeutic Relevance: Cognitive enhancement (Alzheimer's), Inflammation.

By capping the sulfonamide nitrogen (N-substitution), the molecule loses affinity for CA enzymes and gains affinity for G-Protein Coupled Receptors. The indane-ethyl moiety serves as a bioisostere for tryptamine or phenethylamine.

## Critical SAR Rules for GPCRs

- The "Capping" Rule: The sulfonamide nitrogen is typically substituted with a bulky aryl or heteroaryl group. This creates a hydrophobic "sandwich" interaction within the receptor pocket.
- Indane as an Indole Mimic: In 5-HT6 agonists, the indane ring mimics the indole of serotonin but with higher metabolic stability (no oxidation at the nitrogen).

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- Rigidity is Key: The fused ring system of the indane prevents the "floppiness" associated with linear phenethylamines, reducing the entropic cost of binding.

## Experimental Protocols

As a Senior Scientist, I recommend the following robust synthetic route. It avoids the pitfalls of direct chlorosulfonation, which can be regiochemically messy on the indane ring.

## Protocol A: Synthesis of Indane-Ethylsulfonamides

Mechanism: Reductive amination followed by sulfonyl chloride coupling.

- Step 1: Linker Introduction (Henry Reaction or Cyanation)
  - Starting Material: 1-Indanone or Indane-aldehyde.
  - Reagent: Nitromethane (CH

    NO

    ) with Ammonium Acetate.
  - Process: Condensation to the nitrostyrene derivative.
- Step 2: Reduction to Amine
  - Reagent: LiAlH

    in dry THF.
  - Critical Control: Maintain temperature <0°C initially to prevent over-reduction or polymerization. This yields the indane-ethylamine intermediate.
- Step 3: Sulfonamide Formation
  - Reagent: Sulfamide (NH

    SO

    NH

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) or Chlorosulfonyl isocyanate (CSI) followed by hydrolysis.

- Conditions: Reflux in dioxane (for sulfamide).
- Purification: Recrystallization from EtOH/Water. Flash chromatography is often unnecessary if the reduction was clean.

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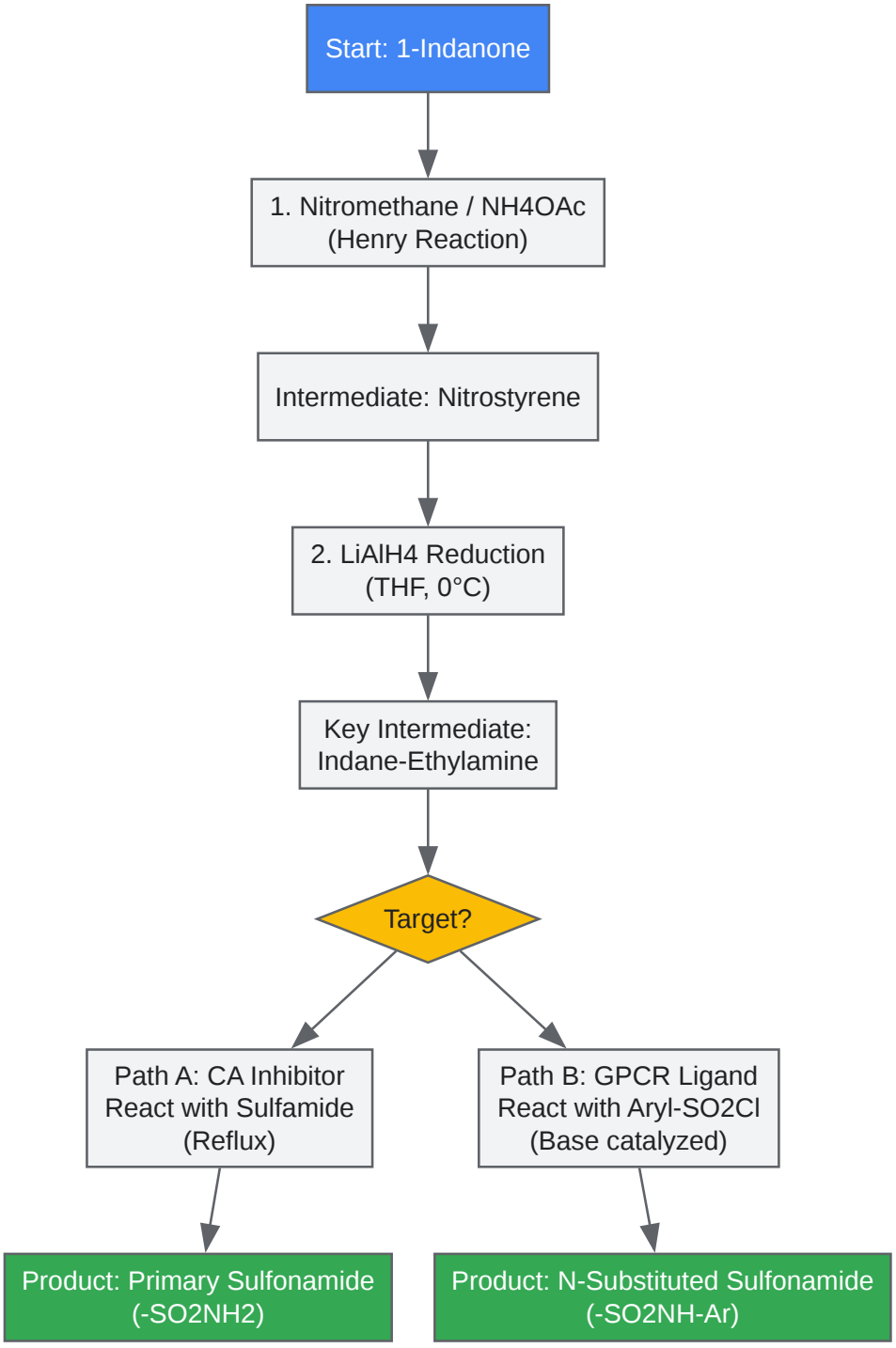


Figure 2: Divergent synthetic pathway based on therapeutic target.

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## Protocol B: Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

Standard validation protocol for hCA potency.

- Buffer: HEPES (20 mM, pH 7.5) with 20 mM Na

  SO

  .
- Substrate: 4-Nitrophenyl acetate (colorimetric) or CO

  hydration (pH indicator method).
- Procedure:
  - Incubate enzyme (hCA II or VII) with inhibitor (10 nM – 10

    M) for 15 min at 25°C.
  - Rapidly mix with substrate using a stopped-flow apparatus.
  - Monitor absorbance decay (phenol red indicator for CO

    hydration) at 557 nm.
- Calculation: Determine IC

  using non-linear regression (Cheng-Prusoff equation) to find

  .

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